

In-Vivo Toxicological Profile of Brilliant Blue FCF: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Brilliant Blue*

Cat. No.: *B1330330*

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This technical guide provides a comprehensive overview of the in-vivo toxicological profile of **Brilliant Blue** FCF (FD&C Blue No. 1), a widely used triarylmethane dye in food, pharmaceuticals, and cosmetics. This document synthesizes key findings on its absorption, distribution, metabolism, and excretion (ADME), as well as its acute, subchronic, and chronic toxicity, carcinogenicity, genotoxicity, and reproductive and developmental effects to support preclinical safety assessments.

Absorption, Distribution, Metabolism, and Excretion (ADME)

Studies in rats, mice, and guinea pigs have demonstrated that **Brilliant Blue** FCF is poorly absorbed from the gastrointestinal tract following oral administration.^[1] The majority of the ingested dye is excreted unchanged in the feces.^{[1][2]}

A study involving oral administration of 200 mg of a **Brilliant Blue** FCF solution to rats showed that the entire dose was excreted in the feces within 40 hours.^[2] Another study reported that after administration via a stomach tube, 89% of the dose was recovered in the feces with no detection in the urine.^[2] When radiolabelled **Brilliant Blue** FCF was given orally to rats at doses of 30 µg/kg or 3 mg/kg, nearly the entire dose was excreted unchanged in the feces within 72 hours.^[1] Pre-treating the animals with the unlabeled dye in their diet for 21 days did not alter the excretion pattern.^[1]

While oral absorption is minimal, subcutaneous injection of 80-100 mg of **Brilliant Blue** FCF in rats resulted in 77% of the dose being excreted in the feces and 2.5% in the urine, suggesting some systemic absorption can occur via this route.^[2] The presence of the dye has also been detected in the bile of rats, rabbits, and dogs after oral administration, indicating some level of absorption and subsequent biliary excretion.^[2]

Quantitative Toxicological Data

The following tables summarize the key quantitative toxicological data for **Brilliant Blue** FCF from in vivo studies.

Acute Oral Toxicity	
Endpoint	Value (mg/kg body weight)
LD50 (Rat, Wistar)	> 2000 ^[2]
LD50 (Mouse)	4600 ^[2]

Subchronic and Chronic Oral Toxicity & Carcinogenicity	
Study	NOAEL
Chronic Toxicity/Carcinogenicity (Rat, Charles River CD)	Males: 1072 mg/kg bw/day (2.0% in diet) ^[3] Females: 631 mg/kg bw/day (1.0% in diet) ^[3]
Chronic Toxicity/Carcinogenicity (Mouse, Charles River CD-1)	Males: 7354 mg/kg bw/day (5.0% in diet) ^[3] Females: 8966 mg/kg bw/day (5.0% in diet) ^[3]
Acceptable Daily Intake (ADI)	6 mg/kg bw/day

Genotoxicity

The genotoxicity of **Brilliant Blue** FCF has been evaluated in several in vivo and in vitro studies, with some conflicting results. While it was reported to not be mutagenic in the Ames assay, some studies suggest it may have cytotoxic and genotoxic potential in cultured mammalian cells.^[2] One report indicated that **Brilliant Blue** FCF caused DNA damage in

orally treated rats.[2] However, long-term feeding studies in rats and mice did not provide evidence of carcinogenicity.[2]

Reproductive and Developmental Toxicity

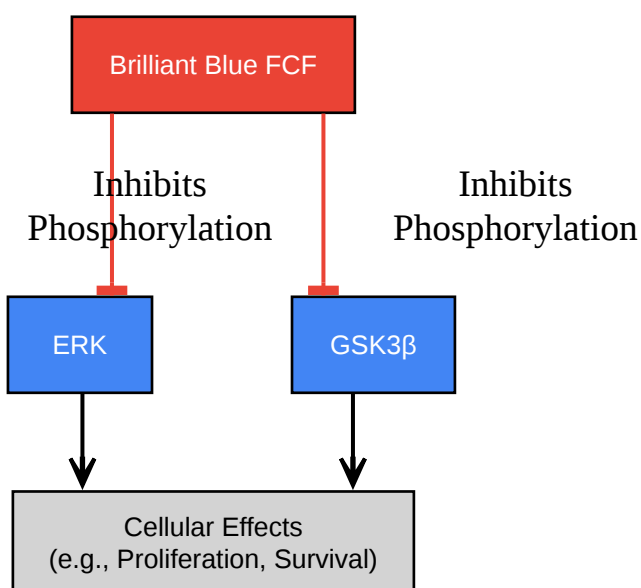
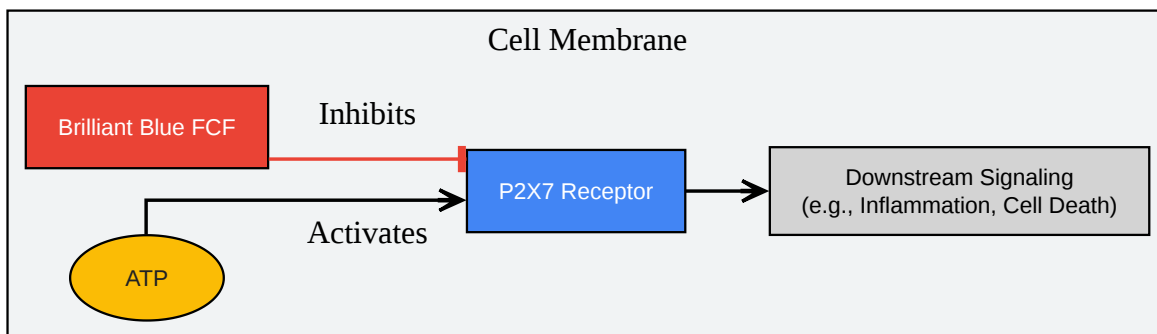
A multigenerational study in mice evaluated the reproductive and neurobehavioral effects of **Brilliant Blue** FCF. While no significant effects on reproductive parameters were noted at the doses tested, some neurobehavioral changes were observed in the offspring.[4]

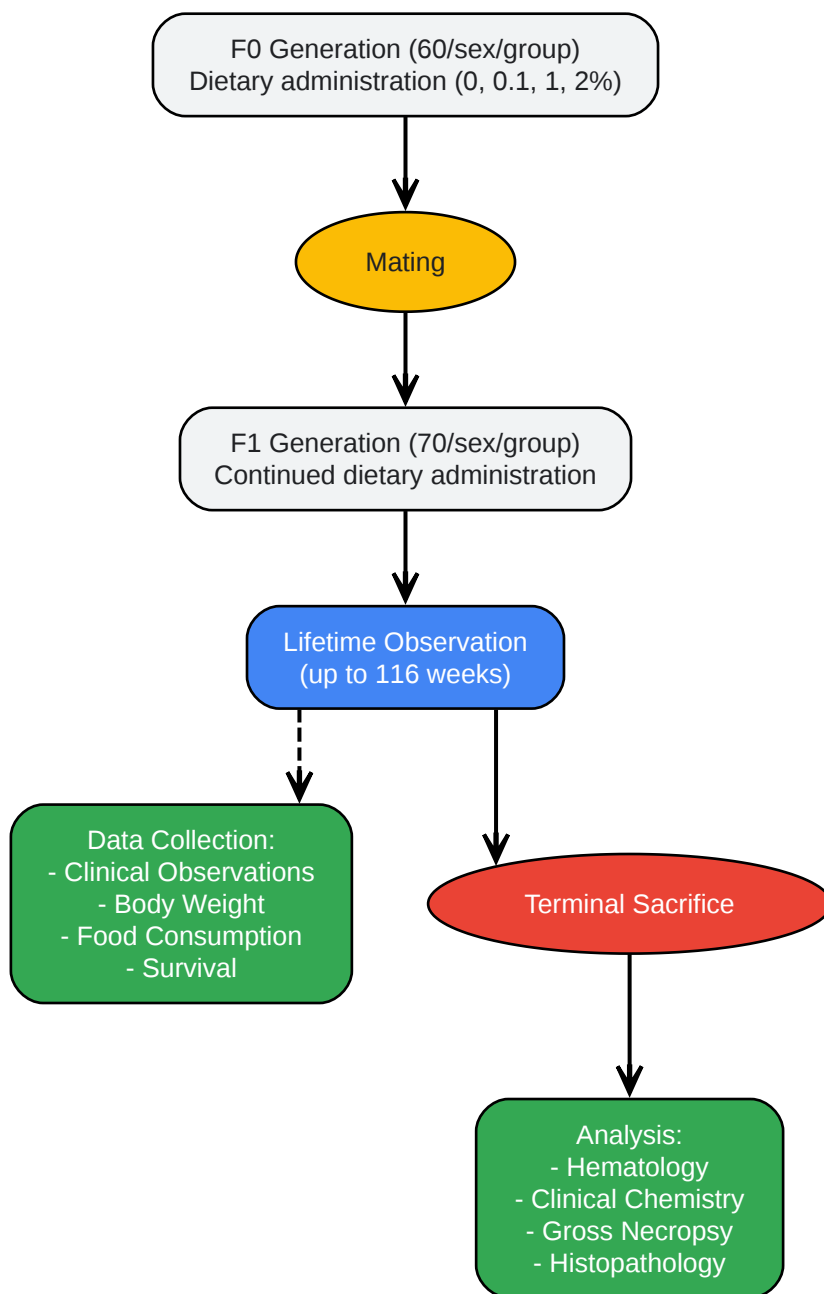
Signaling Pathway Interactions

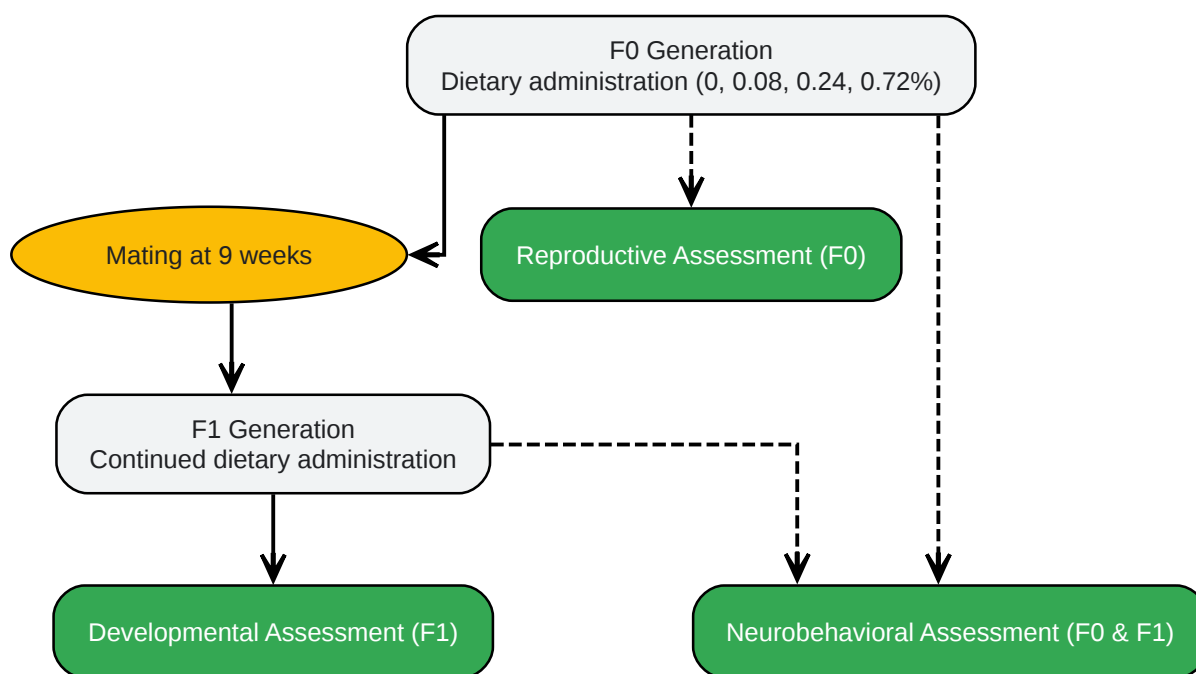
Recent research has indicated that **Brilliant Blue** FCF can interact with specific signaling pathways, which may underlie some of its biological effects.

Purinergic Receptor Antagonism

Brilliant Blue FCF is a known antagonist of the P2X7 purinergic receptor.[5] This receptor is involved in inflammation and cell death pathways.







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- To cite this document: BenchChem. [In-Vivo Toxicological Profile of Brilliant Blue FCF: An In-Depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330330#toxicological-profile-of-brilliant-blue-for-in-vivo-studies]

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